

In-Depth Technical Guide to the Safety of trans-Cinnamic-d7 Acid

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Compound of Interest

Compound Name: *trans-Cinnamic-d7 acid*

Cat. No.: *B1611827*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety profile of **trans-Cinnamic-d7 acid**. Given the limited specific data on the deuterated form, this document leverages extensive safety and toxicological data available for the non-deuterated parent compound, trans-cinnamic acid. The toxicological profiles of deuterated and non-deuterated compounds are generally considered to be closely related, particularly concerning acute effects such as irritation. This guide summarizes key safety data, outlines experimental methodologies for toxicological assessments, and presents relevant biological pathways to inform safe handling and use in research and development.

Hazard Identification and Classification


trans-Cinnamic-d7 acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

Table 1: GHS Classification of trans-Cinnamic Acid^[1]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation.
Acute Toxicity, Oral	4	H302: Harmful if swallowed.

Signal Word: Warning

Hazard Pictograms:

 alt text

Physical and Chemical Properties

A summary of the known physical and chemical properties of **trans-Cinnamic-d7 acid** and its non-deuterated analogue is provided below.

Table 2: Physical and Chemical Properties

Property	trans-Cinnamic-d7 Acid	trans-Cinnamic Acid
Appearance	Solid[1]	White crystalline powder[2][3]
Molecular Formula	C ₉ D ₇ HO ₂	C ₉ H ₈ O ₂ [4]
Molecular Weight	155.20 g/mol	148.16 g/mol
CAS Number	343338-31-8	140-10-3
Melting Point	No data available	131 - 136 °C
Boiling Point	No data available	300 °C
Flash Point	No data available	> 100 °C
Water Solubility	No data available	0.4 g/L (20°C)

Toxicological Data

The toxicological data for trans-cinnamic acid provides a strong basis for assessing the safety of its deuterated form. Key findings from various studies are summarized below.

Table 3: Summary of Toxicological Data for trans-Cinnamic Acid

Endpoint	Species	Route	Results	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	>2000 mg/kg bw	--INVALID-LINK--
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	>5000 mg/kg bw	--INVALID-LINK--
Skin Irritation	Human	Dermal Patch	4% in petrolatum did not cause irritation in healthy volunteers.	--INVALID-LINK--
Eye Irritation	Rabbit, Guinea Pig	Ocular	0.1-1% in distilled water caused no irritation.	--INVALID-LINK--
Respiratory Irritation	Human	Inhalation	70 mg/m ³ smoke caused transient, minimal irritation.	--INVALID-LINK--
Developmental Toxicity (NOAEL)	Rat	Gavage	50 mg/kg/day (highest dose tested)	--INVALID-LINK--
Dermal Absorption	Rhesus Monkey	Dermal	83.9% (occluded)	--INVALID-LINK--

Experimental Protocols

The following sections detail the methodologies for key toxicological assessments relevant to the hazards of trans-cinnamic acid. These protocols are based on internationally recognized guidelines.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD TG 439)

This test evaluates the potential of a substance to cause skin irritation by assessing its cytotoxicity on a reconstructed human epidermis model.

Methodology:

- **Test System:** A commercially available Reconstructed Human Epidermis (RhE) model, such as EpiDerm™, EpiSkin™, or SkinEthic™ RHE, is used. These models consist of human-derived epidermal keratinocytes cultured to form a multi-layered, differentiated epidermis.
- **Procedure:**
 - The test substance is applied topically to the surface of the RhE tissue. For solids like trans-cinnamic acid, a fine powder is applied to a moistened tissue surface.
 - The exposure duration is typically 60 minutes.
 - Following exposure, the test substance is thoroughly washed from the tissue surface.
 - The tissues are then incubated for a post-exposure period of 42 hours to allow for the development of cytotoxic effects.
- **Endpoint Measurement:** Cell viability is determined using the MTT assay. Tissues are incubated with MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), which is converted to a blue formazan salt by metabolically active cells. The amount of formazan produced is quantified spectrophotometrically.
- **Classification:** A substance is classified as an irritant (UN GHS Category 2) if the mean tissue viability is reduced to $\leq 50\%$ of the negative control.

Acute Eye Irritation/Corrosion Test (OECD TG 405)

This in vivo test assesses the potential of a substance to cause eye irritation or corrosion.

Methodology:

- **Test System:** Albino rabbits are typically used for this assay.
- **Procedure:**

- A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as an untreated control.
- The eyes are examined at 1, 24, 48, and 72 hours after application.
- Endpoint Measurement: Ocular lesions of the cornea (opacity), iris, and conjunctivae (redness and swelling) are scored at each observation point.
- Classification: The classification of the substance is based on the severity and reversibility of the observed ocular lesions.

Human Inhalation Exposure (Conceptual Protocol)

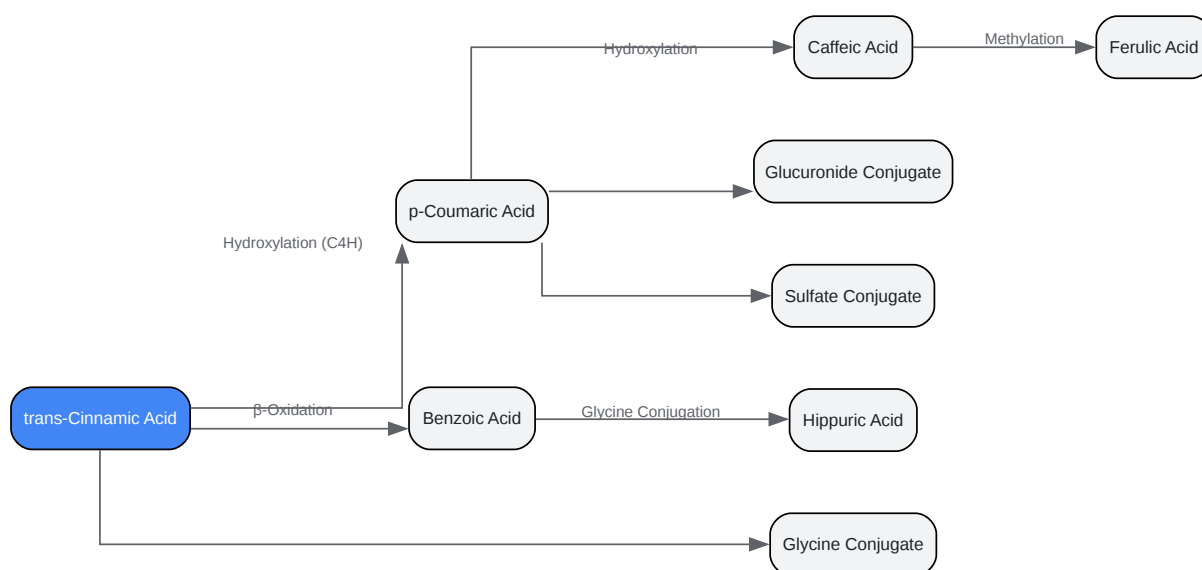
While a detailed protocol for the specific study on cinnamic acid smoke is not publicly available, a conceptual protocol for such a human volunteer study would likely involve the following steps:

- Subject Recruitment: Healthy, non-smoking adult volunteers are recruited following informed consent and ethical review board approval.
- Exposure Generation: Cinnamic acid smoke is generated in a controlled manner, for example, through pyrotechnic generation, to achieve a target atmospheric concentration.
- Exposure Conditions: Volunteers are exposed in a controlled environment chamber for a defined period (e.g., 10 minutes). Air quality and the concentration of cinnamic acid are continuously monitored.
- Endpoint Measurement:
 - Subjective Symptoms: Volunteers report any sensory irritation (e.g., eye, nose, or throat irritation; coughing) using standardized questionnaires.
 - Physiological Parameters: Respiratory rate, tidal volume, and minute volume are measured before, during, and after exposure.
 - Clinical Examination: Pre- and post-exposure medical examinations, including chest radiographs, may be conducted.

Signaling and Metabolic Pathways

Metabolic Pathway of trans-Cinnamic Acid

trans-Cinnamic acid is a key intermediate in the phenylpropanoid pathway in plants and is metabolized in animals. The primary metabolic route involves hydroxylation and conjugation.

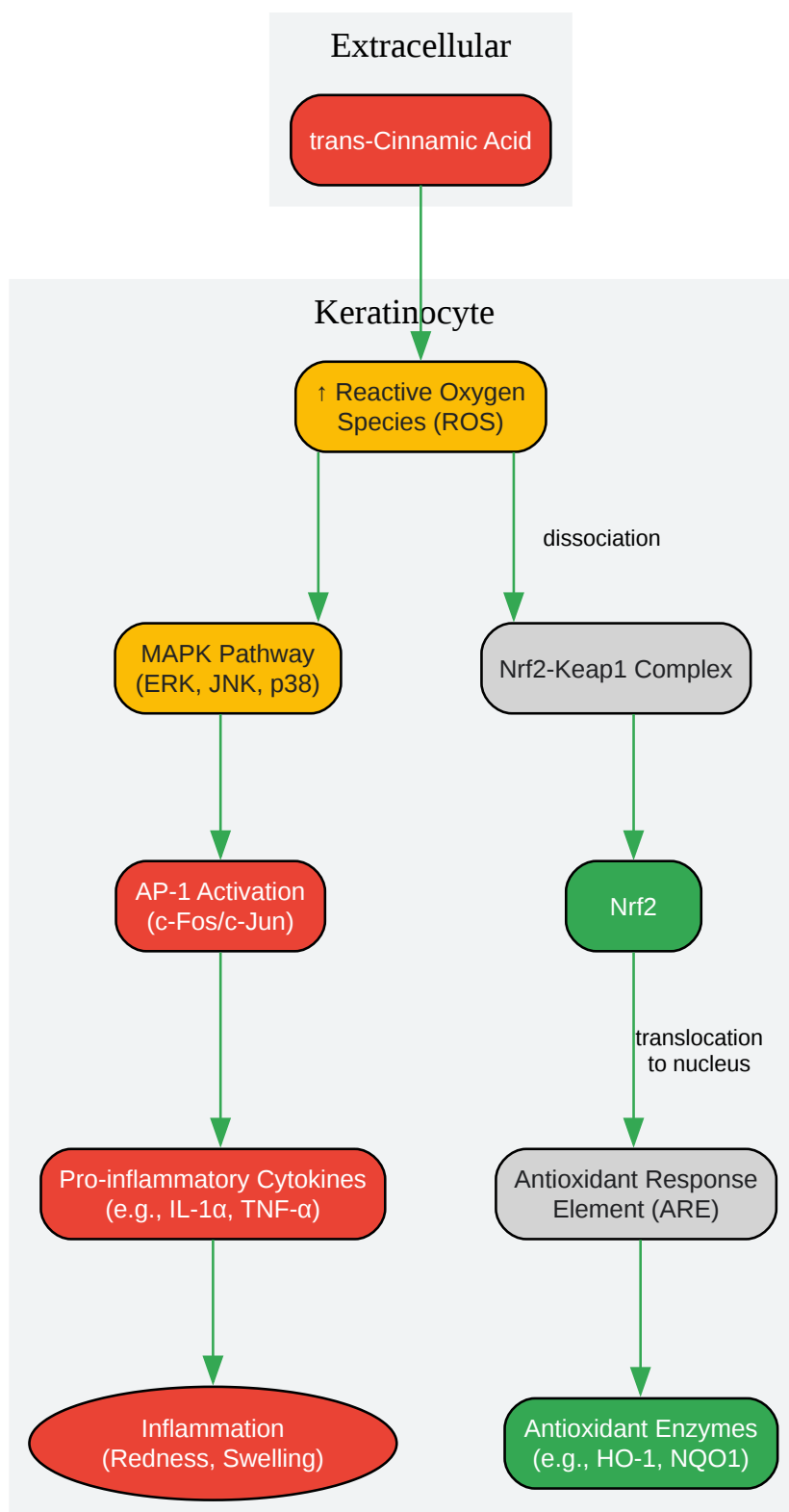


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Caption: Metabolic pathway of trans-cinnamic acid.

Cellular Response to Chemical-Induced Skin Irritation

Chemical irritants like trans-cinnamic acid can trigger a cascade of cellular events in the skin, leading to an inflammatory response. This process involves the activation of transcription factors such as AP-1 and Nrf2, which regulate the expression of pro-inflammatory and antioxidant genes, respectively.



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Caption: Cellular response to skin irritation by trans-cinnamic acid.

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Use only in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.
- Wash hands thoroughly after handling.

Storage:

- Keep container tightly sealed in a cool, well-ventilated area.
- Store locked up.
- Recommended storage temperature is -20°C for long-term storage.

First Aid Measures

- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- After skin contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- After inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.
- After swallowing: Rinse mouth. Do NOT induce vomiting. Call a physician if you feel unwell.

Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

Conclusion

The safety profile of **trans-Cinnamic-d7 acid** is predicted to be very similar to that of trans-cinnamic acid, which is classified as a skin, eye, and respiratory irritant, and is harmful if swallowed. The provided toxicological data, experimental protocols, and pathway analyses offer a robust framework for understanding and managing the potential hazards associated with this compound. Adherence to the recommended safe handling procedures, use of appropriate personal protective equipment, and implementation of proper emergency measures are essential to ensure the safety of researchers, scientists, and drug development professionals working with **trans-Cinnamic-d7 acid**.

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